

Elucidation of the Chemical Structure of Rauvoyunine B: A Technical Guide

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Compound of Interest

Compound Name: Rauvoyunine B

Cat. No.: B15587576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Rauvoyunine B**, a picraline-type indole alkaloid. The information presented is based on the initial isolation and characterization of this natural product from the aerial parts of *Rauvolfia yunnanensis*. This document details the experimental methodologies employed and presents the key spectroscopic data that were instrumental in determining its complex molecular architecture.

Isolation of Rauvoyunine B

Rauvoyunine B was first isolated from the aerial parts of the plant *Rauvolfia yunnanensis*. The dried and powdered plant material underwent an exhaustive extraction and separation process to yield the pure compound.

Experimental Protocol: Extraction and Isolation

- **Extraction:** The air-dried and powdered aerial parts of *Rauvolfia yunnanensis* were percolated with 90% ethanol at room temperature. The resulting extract was then concentrated under reduced pressure to yield a crude residue.
- **Acid-Base Partitioning:** The crude extract was suspended in a 0.5% aqueous solution of hydrochloric acid and partitioned with ethyl acetate to remove neutral and weakly basic

compounds. The acidic aqueous layer, containing the alkaloids, was then basified with ammonia solution to a pH of 9-10.

- **Alkaloid Extraction:** The basified solution was subsequently extracted with a mixture of chloroform and isopropanol (4:1, v/v) to obtain the total alkaloids.
- **Chromatographic Separation:** The total alkaloids were subjected to repeated column chromatography over silica gel, Sephadex LH-20, and preparative HPLC to afford the pure **Rauvoyunine B**.

Spectroscopic Data and Structure Elucidation

The definitive structure of **Rauvoyunine B** was established through a combination of advanced spectroscopic techniques, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

2.1. Mass Spectrometry

High-resolution mass spectrometry provided the molecular formula for **Rauvoyunine B**.

Technique	Result	Interpretation
HRESIMS	m/z 409.1687 [M+Na] ⁺	Molecular Formula: C ₂₁ H ₂₆ N ₂ O ₅

2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra of **Rauvoyunine B** were recorded in deuterated chloroform (CDCl₃). The assignments were confirmed by a series of 2D NMR experiments, including ¹H-¹H COSY, HSQC, and HMBC.

Table 1: ¹H NMR Data for **Rauvoyunine B** (500 MHz, CDCl₃)

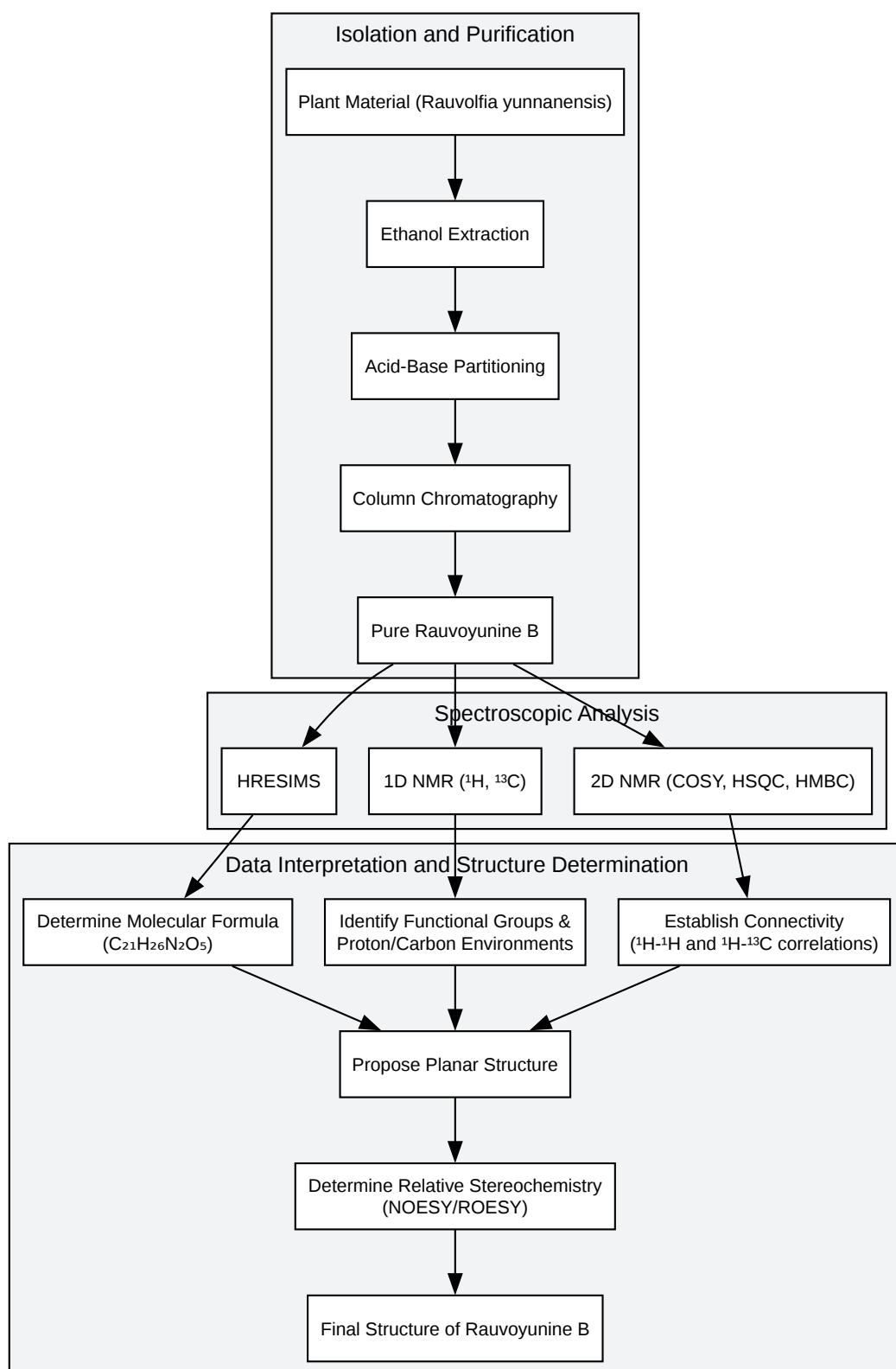
Position	δ H (ppm)	Multiplicity	J (Hz)
1	8.05	br s	
3	4.15	m	
5 α	2.50	m	
5 β	3.10	m	
6 α	2.15	m	
6 β	2.30	m	
9	7.49	d	7.5
10	7.12	t	7.5
11	7.18	t	7.5
12	7.35	d	7.5
14 α	1.80	m	
14 β	2.05	m	
15	2.85	m	
18	1.05	d	6.5
19	4.25	q	6.5
21 α	4.10	d	12.0
21 β	4.45	d	12.0
OMe	3.75	s	
OAc	2.10	s	

Table 2: ^{13}C NMR Data for **Rauvoyunine B** (125 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
2	175.5	14	30.2
3	55.8	15	35.5
5	52.1	16	108.5
6	21.8	17	170.1
7	55.2	18	15.2
8	135.1	19	70.5
9	118.2	20	130.5
10	119.8	21	65.8
11	122.1	OMe	52.5
12	111.2	OAc	21.1, 170.8
13	145.5		

Logical Workflow for Structure Elucidation

The process of elucidating the structure of **Rauvoyunine B** followed a logical progression from initial isolation to the final confirmation of its chemical architecture. This workflow is visualized in the diagram below.



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Caption: Workflow for the structure elucidation of **Rauvoyunine B**.

This in-depth guide provides a foundational understanding of the methodologies and data interpretation that led to the successful elucidation of the chemical structure of **Rauvoyunine B**. For further details, researchers are encouraged to consult the primary literature on the isolation and characterization of this compound.

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